

5-Amino-2-methoxybenzoic acid molecular weight and formula

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Compound of Interest

Compound Name: 5-Amino-2-methoxybenzoic Acid

Cat. No.: B1338296

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An In-Depth Technical Guide on **5-Amino-2-methoxybenzoic Acid**: Core Molecular Data

This guide provides essential physicochemical properties for **5-Amino-2-methoxybenzoic acid**, tailored for researchers, scientists, and professionals in drug development.

Section 1: Core Molecular Attributes

5-Amino-2-methoxybenzoic acid is an aromatic compound featuring both an amino and a methoxy group, making it a valuable building block in organic synthesis, particularly in the development of pharmaceuticals.^[1] Its structure lends itself to various modifications, which can enhance pharmacological properties such as solubility and bioavailability.^[1]

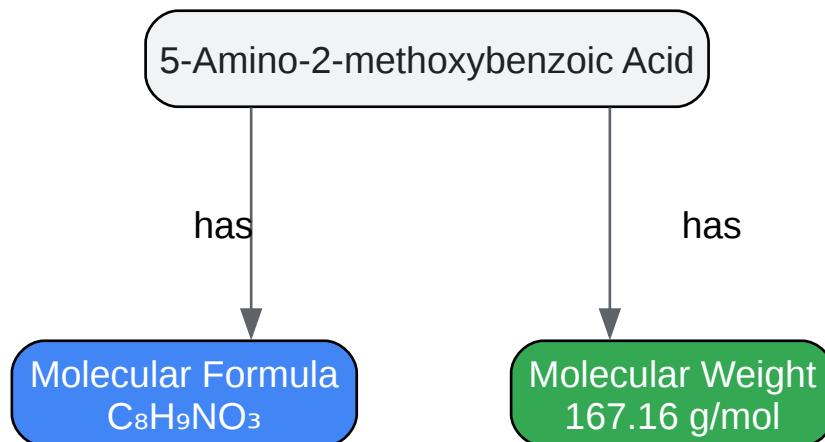
Physicochemical Data

The fundamental molecular characteristics of **5-Amino-2-methoxybenzoic acid** are summarized below. This data is critical for stoichiometric calculations, analytical method development, and chemical synthesis planning.

Parameter	Value	Reference
Molecular Formula	C ₈ H ₉ NO ₃	[1]
Molecular Weight	167.16 g/mol	[1]

Section 2: Logical Relationships

While detailed experimental protocols are beyond the scope of this document, the following diagram illustrates the logical relationship between the compound's identity and its fundamental properties.



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Diagram of Core Properties

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References

- 1. chemimpex.com [chemimpex.com]
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